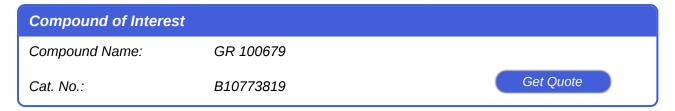


Application of GR 100679 in Gastrointestinal Motility Studies: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

GR 100679 is a potent and selective antagonist of the 5-HT2B receptor. Serotonin (5-hydroxytryptamine, 5-HT) plays a crucial role in regulating gastrointestinal (GI) motility through its interaction with a variety of receptor subtypes distributed throughout the enteric nervous system (ENS) and on smooth muscle cells. The 5-HT2B receptor, in particular, has been implicated in modulating intestinal contractility and transit. Understanding the effects of **GR 100679** on GI motility is therefore of significant interest for basic research and for the development of therapeutics targeting motility disorders.

This document provides detailed application notes and experimental protocols for studying the effects of **GR 100679** on gastrointestinal motility, incorporating both in vivo and in vitro methodologies.

Data Presentation

Table 1: In Vivo Effects of 5-HT2B Receptor Modulation on Gastrointestinal Transit in Mice



Treatment Group	Dose (mg/kg, i.p.)	Intestinal Transit (% of total length)	Reference
Vehicle Control	-	60%	[1]
5-HT2B Agonist (BW 723C86)	1	Increased	[2]
5-HT2B Antagonist (LY266097)	1	Decreased	[2]

Note: Specific quantitative data for **GR 100679** in a charcoal meal transit assay was not available in the searched literature. The data presented for a different 5-HT2B antagonist (LY266097) illustrates the expected inhibitory effect on intestinal transit.

Table 2: In Vitro Effects of 5-HT Receptor Modulators on

Guinea Pig Ileum Contraction

Compound	Concentration (µM)	Effect on Contraction	IC50/EC50 (μM)	Reference
Serotonin (5-HT)	0.001 - 32	Contraction (biphasic)	EC50 (Phase 1) = 0.07 μM; EC50 (Phase 2) = 4.79 μΜ	[3]
GR 100679	-	Antagonism of 5- HT induced contraction	-	-

Note: A specific IC50 value for **GR 100679** on guinea pig ileum was not found in the searched literature. However, its function as a 5-HT2B antagonist suggests it would inhibit 5-HT-induced contractions mediated by this receptor.

Experimental Protocols

In Vivo: Charcoal Meal Gastrointestinal Transit Assay in Mice

Methodological & Application





This protocol is a widely used method to assess the overall transit of a non-absorbable marker through the gastrointestinal tract.[4][5][6]

Materials:

- GR 100679
- Vehicle (e.g., 0.9% saline, or as appropriate for the compound)
- Charcoal meal suspension (e.g., 10% activated charcoal in 5% gum acacia)[4]
- Male ICR mice (22 ± 2 g)[4]
- Oral gavage needles
- Dissection tools
- Ruler

Procedure:

- Animal Preparation: Fast mice overnight (approximately 16 hours) with free access to water.
 [4]
- Drug Administration: Administer GR 100679 or vehicle intraperitoneally (i.p.) at the desired doses. A typical volume is 10 ml/kg.
- Charcoal Meal Administration: 30 minutes after drug administration, administer the charcoal meal suspension orally (p.o.) to each mouse. A typical volume is 0.3 mL per mouse.[4]
- Transit Time: After a set time (e.g., 20-30 minutes), humanely euthanize the mice by cervical dislocation.[4]
- Measurement: Immediately dissect the abdomen and carefully expose the entire small intestine from the pyloric sphincter to the ileocecal junction.
- Data Collection: Measure the total length of the small intestine and the distance traveled by the charcoal front.



Calculation: Express the intestinal transit as a percentage of the total length of the intestine:
 (Distance traveled by charcoal / Total length of small intestine) x 100.[4]

In Vitro: Isolated Guinea Pig Ileum Motility Study (Organ Bath)

This protocol allows for the direct measurement of intestinal smooth muscle contractility in a controlled environment.[7][8][9]

Materials:

- Male guinea pig (250-350 g)
- Krebs-Henseleit solution (in mM: NaCl 118, KCl 4.7, CaCl2 2.5, KH2PO4 1.2, MgSO4 1.2, NaHCO3 25, glucose 11.1)
- GR 100679
- Serotonin (5-HT)
- Organ bath system with force-displacement transducers
- Carbogen gas (95% O2, 5% CO2)
- Dissection tools

Procedure:

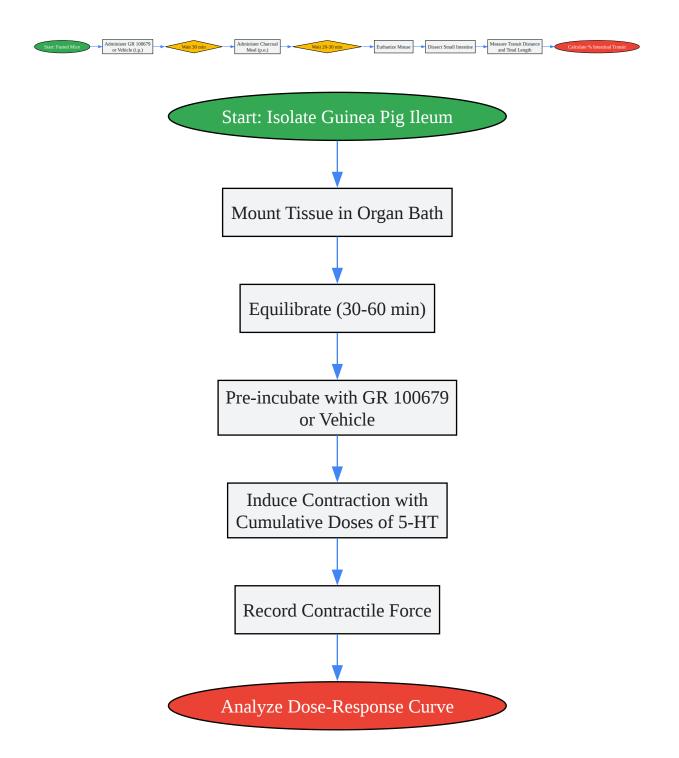
- Tissue Preparation: Humanely euthanize a guinea pig. Immediately isolate a segment of the terminal ileum and place it in cold, oxygenated Krebs-Henseleit solution.
- Mounting: Cut the ileum into segments of 2-3 cm. Mount each segment vertically in an organ bath containing Krebs-Henseleit solution maintained at 37°C and continuously bubbled with carbogen gas.[7]
- Equilibration: Allow the tissue to equilibrate for at least 30-60 minutes under a resting tension of approximately 1 g, with regular washing every 15 minutes.



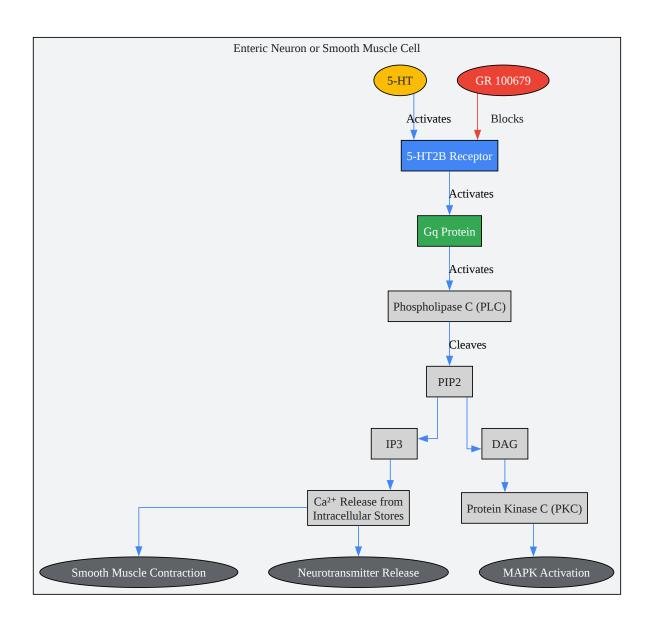
- Contraction Induction: After equilibration, induce contractions by adding cumulative concentrations of 5-HT to the organ bath. Record the contractile responses until a maximal response is achieved.
- Antagonist Effect: To test the effect of GR 100679, pre-incubate the tissue with the desired concentration of GR 100679 for a specified period (e.g., 20-30 minutes) before adding 5-HT.
- Data Analysis: Record the amplitude of contractions. Construct dose-response curves for 5-HT in the absence and presence of GR 100679. The antagonistic effect of GR 100679 can be quantified by determining the shift in the 5-HT dose-response curve.

Mandatory Visualization









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